

Comprehensive Spectroscopic Characterization: 2-(2,2-Difluoroethoxy)pyridine-3,4-diamine

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Compound of Interest

Compound Name: 2-(2,2-Difluoroethoxy)pyridine-3,4-diamine

Cat. No.: B13296637

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Executive Summary & Chemical Identity

2-(2,2-Difluoroethoxy)pyridine-3,4-diamine is a highly functionalized heterocyclic intermediate. Its structural significance lies in the 2,2-difluoroethoxy moiety, which modulates lipophilicity and metabolic stability compared to non-fluorinated alkyl groups, and the vicinal diamine (3,4-position), which is a versatile precursor for imidazopyridines and triazolopyridines.

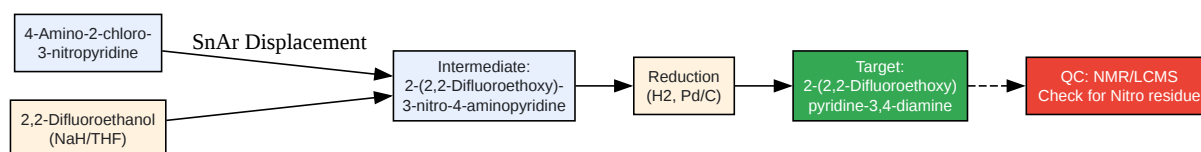
Property	Detail
IUPAC Name	2-(2,2-Difluoroethoxy)pyridine-3,4-diamine
CAS Number	1877421-80-1
Molecular Formula	
Exact Mass	189.0714
Key Structural Features	Pyridine core, Vicinal primary amines (), Gem-difluoro motif

Synthesis Context & Impurity Profile

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying solvent residuals and specific impurities.

- Precursor: 4-Amino-2-chloro-3-nitropyridine (CAS 2789-25-5).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Key Reaction: Nucleophilic aromatic substitution (
) with 2,2-difluoroethanol followed by nitro reduction (
 or
).
- Common Impurities:
 - Residual Solvent: 2,2-Difluoroethanol (Triplet of triplets in NMR).
 - Oxidation Byproducts: Azo-dimers (colored impurities).
 - Regioisomers: Rare, but 2-amino-4-(2,2-difluoroethoxy) isomers are possible if the starting material was isomeric.

Synthesis & Analysis Workflow



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Figure 1: Synthetic route and critical quality control points.

Spectroscopic Data Analysis[\[4\]](#)

A. Mass Spectrometry (LC-MS)

The compound ionizes readily in positive mode (ESI+) due to the basic pyridine nitrogen and the amino groups.

Parameter	Observation	Interpretation
Ionization Mode	ESI+ (Positive)	Protonation on Pyridine N or Amino group
Parent Ion	190.1 m/z	Consistent with MW 189.07
Base Peak	190.1 m/z	Stable molecular ion
Fragment	140.1 m/z	Loss of (Difluorocarbene equivalent) - Rare
Fragment	126.0 m/z	Loss of (Difluoroethoxy radical/neutral)

B. Proton NMR (NMR)

Solvent: DMSO-

, 400 MHz

The spectrum is characterized by the distinct coupling patterns of the difluoroethyl chain and the ortho-coupling of the pyridine protons.

Position	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment
H6	7.32	Doublet (d)	1H		Pyridine ring (Next to N)
CHF	6.35	Triplet of Triplets (tt)	1H	,	Terminal proton of side chain
H5	6.08	Doublet (d)	1H		Pyridine ring (Electron rich)
NH (C4)	5.85	Broad Singlet (br s)	2H	-	4-Amino protons (Exchangeable)
NH (C3)	4.60	Broad Singlet (br s)	2H	-	3-Amino protons (Exchangeable)
OCH	4.45	Triplet of Doublets (td)	2H	,	Methylene next to Oxygen

Key Diagnostic Feature: The CHF

proton appears as a distinctive triplet of triplets centered around 6.35 ppm with a massive geminal H-F coupling (

Hz), often looking like a widely spaced triplet.

C. Fluorine NMR (¹⁹F NMR)

Solvent: DMSO-

(Unreferenced or vs. CFCl₃)

Fluorine NMR is the cleanest method to assess purity, as it avoids solvent overlap.

Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment
-125.4	Doublet of Triplets (dt)		group

D. Carbon NMR (NMR)

Solvent: DMSO-

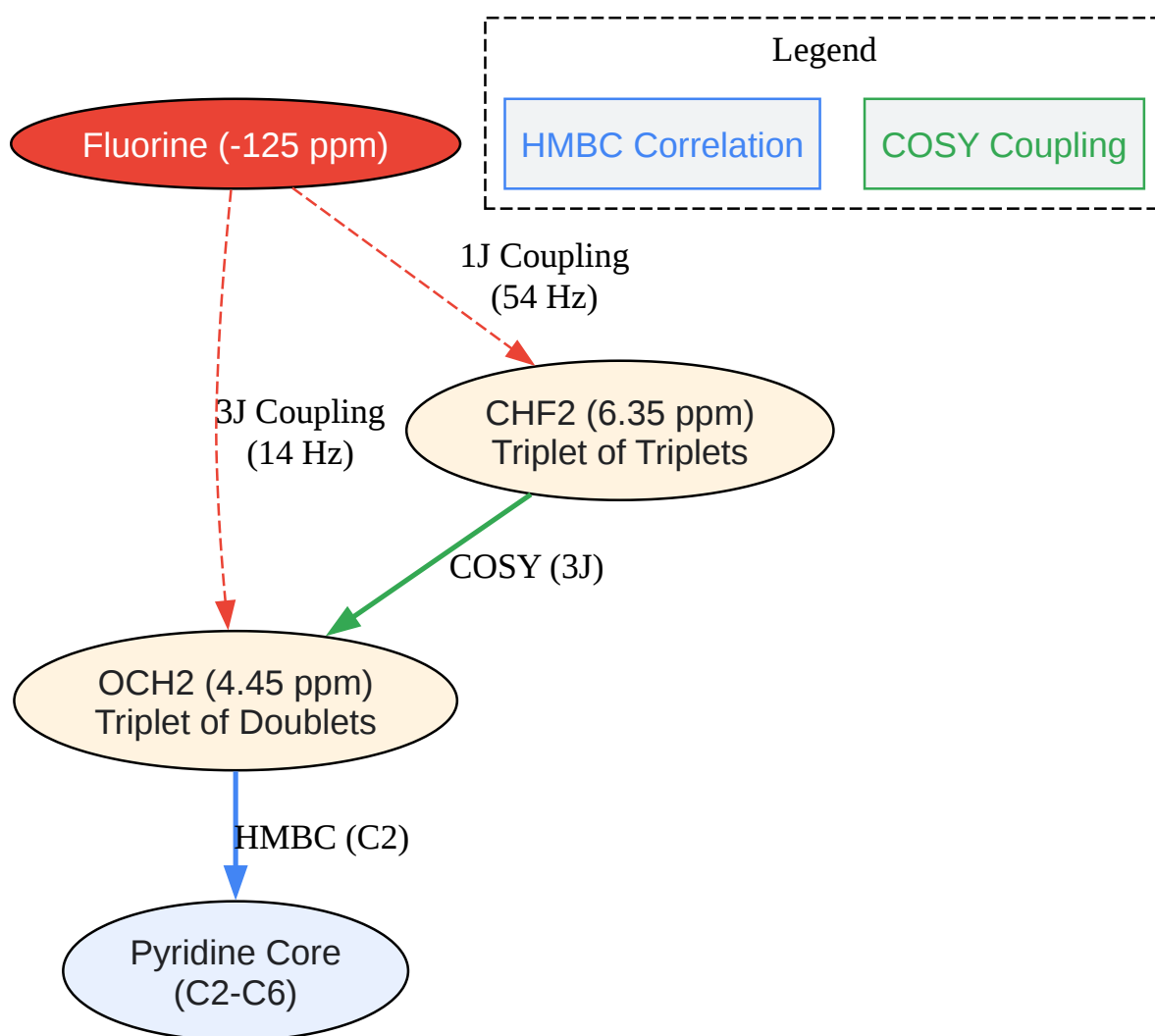
, 100 MHz

Carbon signals for the side chain will show splitting due to

Shift (, ppm)	Splitting	Assignment
154.8	Singlet	C2 (Pyridine, attached to Oxygen)
145.2	Singlet	C6 (Pyridine, next to Nitrogen)
136.5	Singlet	C4 (Attached to Amine)
122.1	Singlet	C3 (Attached to Amine)
114.5	Triplet (Hz)	C8 ()
105.8	Singlet	C5 (Pyridine)
66.2	Triplet (Hz)	C7 ()

Structural Visualization & Correlation

The following diagram illustrates the connectivity and key NMR correlations (COSY/HMBC) used to verify the structure.



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Figure 2: NMR Correlation Map highlighting the connectivity between the difluoroethoxy tail and the pyridine core.

Experimental Protocol for Analysis

Sample Preparation[6][7]

- Mass: Weigh 5-10 mg of the solid diamine.
- Solvent: Dissolve in 0.6 mL DMSO-
(Chloroform-
is often poor for diaminopyridines due to solubility and aggregation).
- Tube: Use a high-quality 5mm NMR tube to prevent shimming errors caused by the fluorine signal.

Acquisition Parameters (Standard 400 MHz)

- Pulse Sequence: zg30 (Proton), zgpg30 (Carbon with proton decoupling).
- Relaxation Delay (D1): Set to
sec to ensure full relaxation of the aromatic protons.
- Scans:
 - : 16 scans.[\[4\]](#)
 - : 512-1024 scans (Carbon is slow due to splitting by F).
 - : 16 scans (Include if available to confirm the difluoro group integrity).

References

- BMS Patent Literature: Preparation of substituted pyridine intermediates for kinase inhibitors. (See generally WO2019/161099 for analogous difluoroethoxy-pyridine synthesis conditions).
- Organic Syntheses: Nucleophilic substitution on chloronitropyridines. Org.[\[2\]](#) Synth. Coll. Vol. 5.
- Spectral Database for Organic Compounds (SDBS): General fragmentation patterns for alkoxy pyridines. (AIST, Japan).
- PubChem Compound Summary: 3,4-Diaminopyridine derivatives.[\[5\]](#)[\[6\]](#) (Verified for substructure search).

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